

Analytical methods for characterizing 2-Chloro-6-iodobenzoic acid

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Compound of Interest

Compound Name: 2-Chloro-6-iodobenzoic acid

CAS No.: 13420-63-8

Cat. No.: B1590042

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Abstract

This application note details a validated analytical framework for the characterization of **2-Chloro-6-iodobenzoic acid** (CAS: 13420-63-8). Due to the steric crowding of the ortho-halogen substituents, this molecule presents unique chromatographic and spectroscopic challenges. This guide provides a self-validating HPLC purity method, a logic-based NMR structural assignment protocol, and a Mass Spectrometry identification workflow. These methods are designed for researchers in drug discovery and agrochemical synthesis where this scaffold serves as a critical intermediate for cross-coupling reactions.

Introduction & Compound Properties

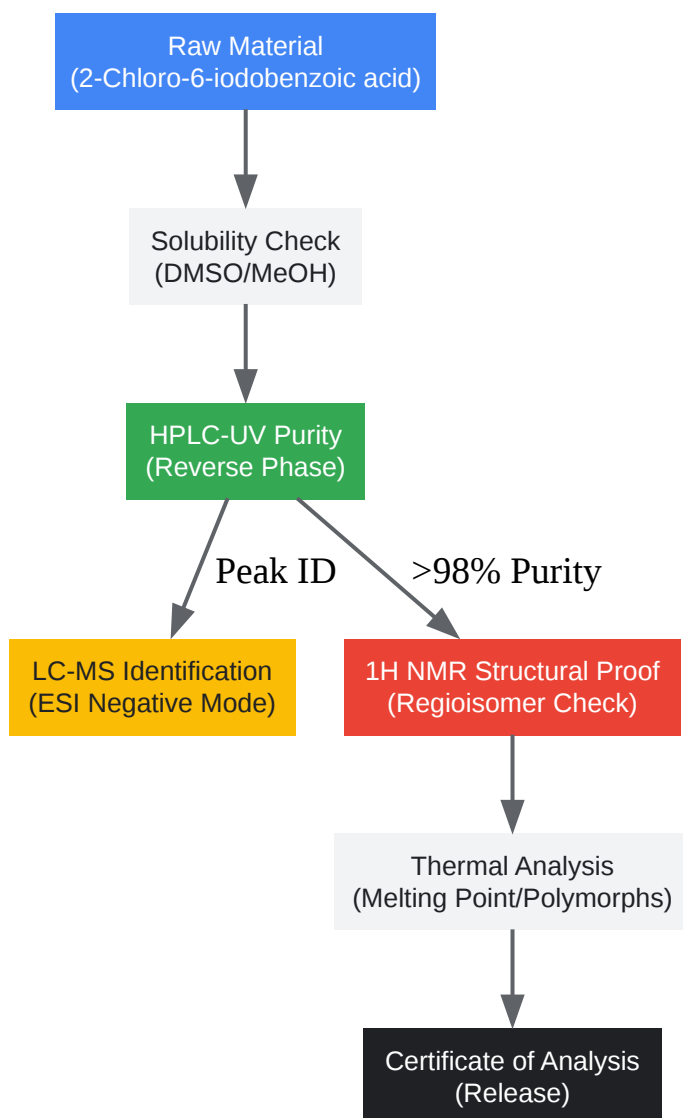
2-Chloro-6-iodobenzoic acid is a tri-substituted benzene derivative characterized by significant steric hindrance around the carboxylic acid group. This "ortho-effect" influences its solubility, pKa, and reactivity.

Property	Value / Description
CAS Number	13420-63-8
Molecular Formula	C ₇ H ₄ ClIO ₂
Molecular Weight	282.46 g/mol
Appearance	Off-white to pale yellow crystalline powder
Melting Point	147–149 °C (Experimental)
Solubility	High: DMSO, Methanol, THF. Low: Water (acidic pH).
pKa	< 2.0 (Predicted; enhanced acidity due to ortho-halogens)

Analytical Challenge: The primary risk in analyzing this compound is dehalogenation (specifically deiodination) under photolytic conditions or high temperatures, and regioisomer contamination (e.g., 2-chloro-5-iodo isomers) arising from synthesis.

Analytical Workflow Overview

The following diagram outlines the logical flow for full characterization, ensuring material integrity before use in downstream synthesis.



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Figure 1: Sequential decision-making workflow for the characterization of di-halo-benzoic acids.

Protocol 1: High-Performance Liquid Chromatography (HPLC)

Objective: To quantify purity and detect potential de-iodinated impurities (2-chlorobenzoic acid) or regioisomers.

Causality & Logic:

- **Acidic Mobile Phase:** The carboxylic acid moiety must be kept protonated ($\text{pH} < \text{pKa}$) to prevent peak tailing and ensure consistent retention on the hydrophobic C18 stationary phase. We use 0.1% Formic Acid or Phosphoric Acid.
- **Detection Wavelength:** 235 nm is chosen as a balance between the strong benzene absorption (210 nm, often noisy) and the specific absorbance of the iodinated ring system.

Method Parameters:

Parameter	Condition
Column	C18 (e.g., Agilent Zorbax Eclipse Plus), 4.6 x 100 mm, 3.5 μm
Mobile Phase A	Water + 0.1% Formic Acid
Mobile Phase B	Acetonitrile (ACN)
Flow Rate	1.0 mL/min
Column Temp	30 $^{\circ}\text{C}$
Injection Vol	5 μL
Gradient	0-2 min: 10% B (Isocratic hold)2-15 min: 10% -> 90% B (Linear)15-18 min: 90% B (Wash)18.1 min: 10% B (Re-equilibration)

System Suitability Criteria (Self-Validation):

- **Tailing Factor:** Must be < 1.5 (Ensures acid is fully protonated).
- **Resolution:** > 2.0 between the main peak and any impurity (specifically 2-chlorobenzoic acid, which elutes earlier due to lower hydrophobicity).

Protocol 2: ^1H NMR Structural Elucidation

Objective: To confirm the specific 2,6-substitution pattern and rule out the 2,5-isomer (a common synthetic byproduct).

Experimental Setup:

- Solvent: DMSO-d₆ (Preferred over CDCl₃ to prevent aggregation of the carboxylic acid dimers and sharpen peaks).
- Concentration: 10 mg/mL.^[1]

Spectral Analysis Logic: The molecule possesses a non-symmetrical 1,2,3-trisubstituted aromatic ring pattern (positions 3, 4, 5 relative to COOH at 1).

- H-5 (Ortho to Iodine): The iodine atom is large and polarizable. While often shielding, in the ortho position of benzoic acids, the combination of steric twisting and deshielding effects typically places this proton most downfield among the ring protons.
- H-3 (Ortho to Chlorine): Chlorine is electronegative (deshielding) but less so than the iodine effect in this specific scaffold.
- H-4 (Meta to both): Resonates upfield relative to H-3 and H-5.

Expected Shifts (DMSO-d₆):

Proton	Position	Multiplicity	Approx. ^[1] Shift (δ ppm)	Coupling (J)
COOH	-	Broad Singlet	13.5 - 14.0	-
H-5	Ortho to I	Doublet (d)	7.85 - 7.95	~8.0 Hz
H-3	Ortho to Cl	Doublet (d)	7.50 - 7.60	~8.0 Hz
H-4	Meta to both	Triplet (t) / dd	7.15 - 7.25	~8.0 Hz

Note: If the sample were the 2,5-isomer, you would see a meta-coupling (d, J~2Hz) for the proton between Cl and I, which is absent in the 2,6-isomer.

Protocol 3: Mass Spectrometry (LC-MS)

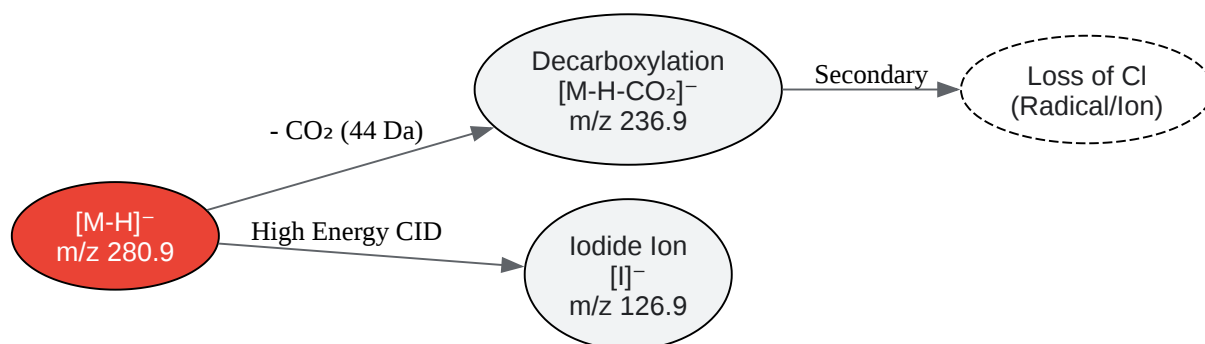
Objective: Molecular weight confirmation and isotopic fingerprinting.

Method:

- Ionization: Electrospray Ionization (ESI) in Negative Mode (ESI-). Carboxylic acids ionize poorly in positive mode.
- Target Ion: $[M-H]^- = 280.9$

Isotopic Pattern Logic:

- Chlorine (^{35}Cl / ^{37}Cl): Natural abundance is ~3:1. You must see a parent peak at m/z 280.9 and an M+2 peak at m/z 282.9 with roughly 33% intensity of the parent.
- Iodine (^{127}I): Monoisotopic. No M+2 contribution from Iodine.



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Figure 2: Predicted ESI(-) fragmentation pathway. The loss of CO₂ is the primary transition.

Protocol 4: Solid State Characterization

Melting Point (DSC):

- Protocol: Heat from 40°C to 200°C at 10°C/min under N₂ flow.
- Expectation: A sharp endotherm onset between 147–149°C.
- Note: Broadening of this peak >2°C indicates impurity (likely the de-iodinated analog).

FT-IR Spectroscopy:

- C=O Stretch: $\sim 1680\text{--}1700\text{ cm}^{-1}$ (shifted lower due to conjugation and H-bonding).
- C-Cl / C-I: Fingerprint region bands at $< 800\text{ cm}^{-1}$.

References

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Sources

- 1. 2-Chlorobenzoic acid(118-91-2) ^1H NMR spectrum [chemicalbook.com]
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